

# Application Notes: Dyeing Polyester Fabrics with Disperse Blue 60

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## Compound of Interest

Compound Name: Disperse Blue 60

Cat. No.: B084379

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## Introduction

**Disperse Blue 60** is an anthraquinone-based disperse dye that produces a bright turquoise blue shade on polyester fibers.<sup>[1]</sup> It is suitable for high-temperature dyeing methods, including high-temperature exhaust and thermosol processes, making it a versatile choice for various polyester and polyester-blend fabrics.<sup>[2][3]</sup> This document provides detailed protocols for the application of **Disperse Blue 60** to polyester fabrics, targeting researchers, scientists, and professionals in the textile and drug development fields. The protocols are designed to ensure optimal color yield, levelness, and fastness properties.

## Data Presentation

Table 1: General Properties of **Disperse Blue 60**

Property	Description
Chemical Class	Anthraquinone
C.I. Name	Disperse Blue 60
Molecular Formula	C <sub>20</sub> H <sub>17</sub> N <sub>3</sub> O <sub>5</sub>
Appearance	Blue Powder
Solubility	Insoluble in water, requires a dispersing agent <sup>[4]</sup>
Suitable Fibers	Polyester, Acetate, Nylon <sup>[2]</sup>

Table 2: Recommended Dyeing Parameters for Polyester

Parameter	High-Temperature Exhaust Method	Thermosol Method
Disperse Blue 60	0.5 - 2.0% (on weight of fabric)	10 - 40 g/L
Dispersing Agent	1.0 - 2.0 g/L	5 - 10 g/L
Leveling Agent	0.5 - 1.0 g/L	Not typically used
Acetic Acid (to adjust pH)	As needed to achieve pH 4.5 - 5.5	As needed to achieve pH 4.5 - 5.5
Anti-migration Agent	Not applicable	10 - 20 g/L
Liquor Ratio	1:10 - 1:20	Not applicable
Dyeing Temperature	130 - 135°C	200 - 210°C
Dyeing Time	30 - 60 minutes at dyeing temperature	60 - 90 seconds

Table 3: Reduction Clearing Recipe

Chemical	Concentration
Sodium Hydrosulfite	2.0 g/L
Caustic Soda (Sodium Hydroxide)	1.0 - 2.0 g/L
Detergent	1.0 g/L
Temperature	70 - 80°C
Time	10 - 20 minutes

Table 4: Fastness Properties of Disperse Dyes on Polyester (General)

Fastness Property	Rating (ISO Scale)
Light Fastness	4 - 5 (Fair to Good)
Washing Fastness	3 - 4 (Moderate to Good)
Rubbing Fastness	3 - 4 (Moderate to Good)

## Experimental Protocols

### Protocol 1: High-Temperature Exhaust Dyeing of Polyester Fabric

This protocol describes a batchwise dyeing process suitable for polyester fabrics in rope or piece form.

#### 1. Pre-treatment:

- Ensure the polyester fabric is clean, free from oils, waxes, and sizes. A standard scouring process is recommended.

#### 2. Dyebath Preparation:

- Set the dyebath with the required volume of water at a liquor ratio of 1:10.
- Add a dispersing agent (1.0 - 2.0 g/L) and a leveling agent (0.5 - 1.0 g/L).
- Adjust the pH of the dyebath to 4.5 - 5.5 using acetic acid.
- Separately, prepare a stock solution of **Disperse Blue 60** by pasting the required amount of dye with a small amount of dispersing agent and then adding warm water.
- Add the dye dispersion to the dyebath.

#### 3. Dyeing Cycle:

- Introduce the polyester fabric into the dyebath at approximately 60°C.
- Raise the temperature to 130 - 135°C at a rate of 1 - 2°C per minute.
- Hold the temperature at 130 - 135°C for 30 - 60 minutes, depending on the desired shade depth.
- Cool the dyebath down to 70°C.

#### 4. Post-dyeing Treatment (Reduction Clearing):

- Drain the dyebath.
- Rinse the fabric with warm water.
- Prepare a new bath with Sodium Hydrosulfite (2.0 g/L), Caustic Soda (1.0 - 2.0 g/L), and a detergent (1.0 g/L).
- Treat the dyed fabric in this reduction clearing bath at 70 - 80°C for 10 - 20 minutes to remove unfixed surface dye.
- Drain the bath and rinse the fabric thoroughly with hot water, followed by a cold water rinse.

#### 5. Neutralization and Final Rinsing:

- Neutralize the fabric in a bath containing 0.5 - 1.0 g/L of acetic acid for 5-10 minutes.
- Rinse the fabric with cold water until the water runs clear.

#### 6. Drying:

- Hydroextract and dry the dyed fabric.

## Protocol 2: Thermosol Dyeing of Polyester Fabric

This protocol outlines a continuous dyeing process suitable for woven and knitted polyester fabrics.

#### 1. Padding:

- Prepare the padding liquor containing **Disperse Blue 60** (10 - 40 g/L), a dispersing agent (5 - 10 g/L), an anti-migration agent (10 - 20 g/L), and acetic acid to adjust the pH to 4.5 - 5.5.
- Pad the polyester fabric through the liquor to achieve a wet pick-up of 60 - 70%.

#### 2. Drying:

- Dry the padded fabric evenly, typically in a hot flue or infrared dryer at 100-120°C. It is crucial to control drying to prevent dye migration.

#### 3. Thermofixation:

- Pass the dried fabric through a thermosol unit at a temperature of 200 - 210°C for 60 - 90 seconds. This high temperature causes the dye to sublime and diffuse into the polyester fibers.

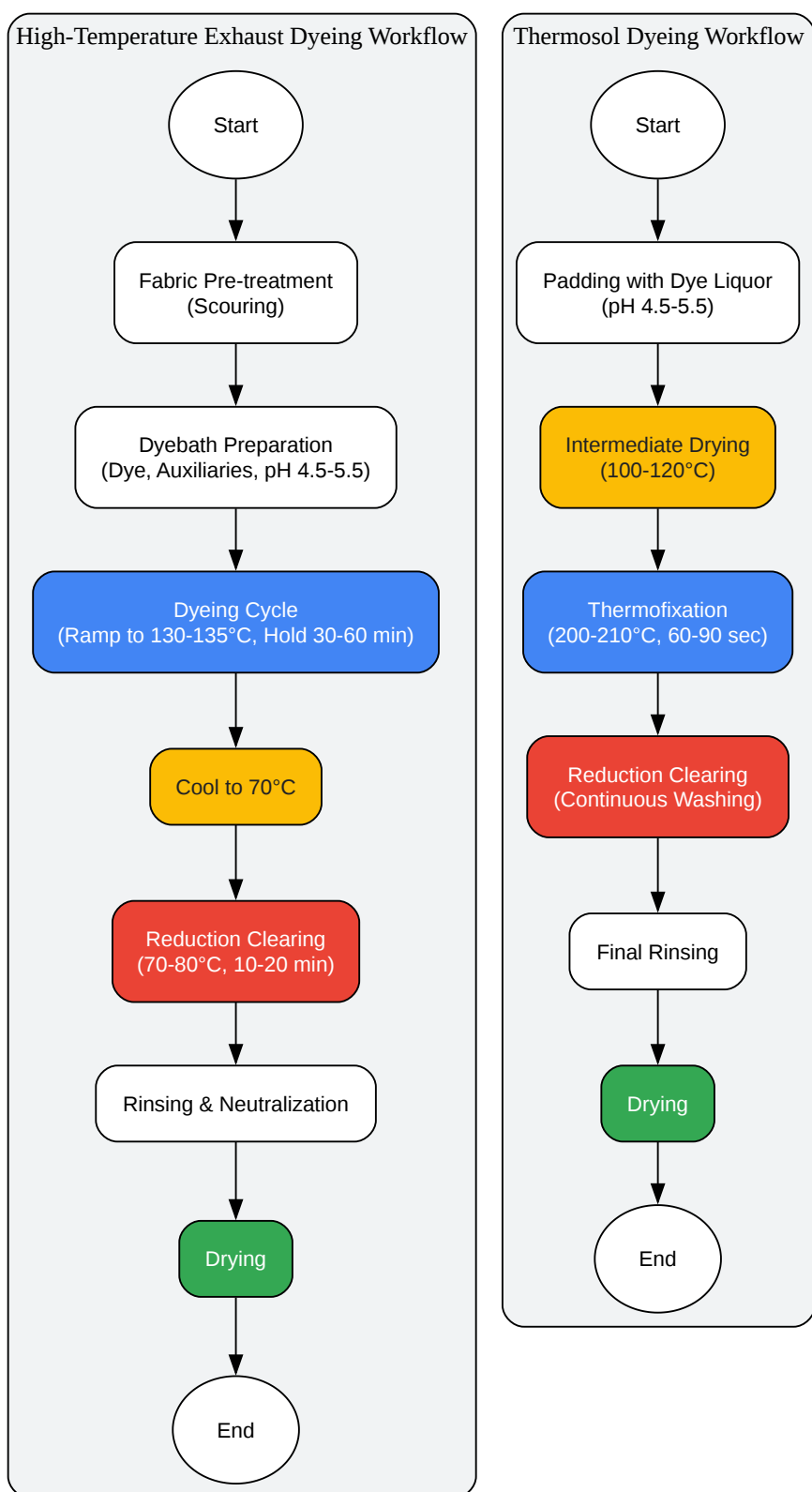
#### 4. Post-dyeing Treatment (Reduction Clearing):

- The thermofixed fabric must be washed to remove unfixed dye and auxiliary chemicals.
- Rinse the fabric in cold water.
- Perform a reduction clearing treatment as described in Protocol 1, Step 4. This can be done in a continuous washing range.

#### 5. Final Rinsing and Drying:

- Thoroughly rinse the fabric with hot and cold water.
- Dry the finished fabric.

## Visualizations



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Caption: Comparative workflows for exhaust and thermosol dyeing of polyester.



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Caption: Key stages in the disperse dyeing of polyester fibers.

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